

Application of Red Pigment in Direct Fabric Printing: A Detailed Guide

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Compound of Interest

Compound Name: Red 15

Cat. No.: B1170414

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Disclaimer: The term "**Red 15**" is not a standard Colour Index (C.I.) designation for a pigment. Therefore, this document provides a detailed application guide using C.I. Pigment Red 22, a representative red pigment commonly used in the textile industry for direct printing. The principles and protocols outlined here are broadly applicable to other red pigments, though minor adjustments to the formulation may be necessary based on the specific pigment's properties.

This document is intended for researchers, scientists, and professionals in drug development who are exploring the application of pigments in textile functionalization and coloration. It provides a comprehensive overview of the direct printing process, including detailed experimental protocols, quantitative data on performance, and visual representations of the workflow.

Introduction to Pigment Printing

Pigment printing is a versatile and widely used method for applying color to fabrics. Unlike dyes, which form a chemical bond with the textile fibers, pigments are insoluble particles that are physically bound to the fabric surface by a polymeric binder.^{[1][2]} This process offers several advantages, including applicability to a wide range of fiber types (natural and synthetic), good light fastness, and a relatively simple application process that eliminates the need for extensive washing-off procedures.^{[3][4]}

Direct printing is the most common style of pigment printing, where the colored paste is applied directly onto the fabric in the desired pattern.^[2] The key to a successful and durable print lies in

the careful formulation of the print paste and the optimization of the drying and curing conditions.

Properties of C.I. Pigment Red 22

C.I. Pigment Red 22 is a monoazo pigment that provides a yellowish-red shade.^{[5][6][7]} It is recognized for its good color strength and is frequently used in textile printing and dyeing applications.^{[5][6][8]}

Table 1: Physicochemical and Fastness Properties of C.I. Pigment Red 22

Property	Value	Source(s)
C.I. Name	Pigment Red 22	^{[5][7]}
C.I. Number	12315	^{[9][10]}
CAS Number	6448-95-9	^{[8][10]}
Chemical Class	Monoazo	^[7]
Shade	Yellowish Red	^{[5][6]}
Heat Resistance	140 °C (min)	^[10]
Light Fastness (1-8 scale)	6	^[10]
Acid Resistance (1-5 scale)	4	^{[9][10]}
Alkali Resistance (1-5 scale)	4	^{[9][10]}
Soap Resistance (1-5 scale)	5	^[9]
Bleeding Resistance (1-5 scale)	4	^{[9][10]}
Oil Absorption	40-50 g/100g	^[10]

Note: Fastness properties are rated on a scale of 1 to 5 (or 1 to 8 for light fastness), where a higher number indicates better fastness.

Experimental Protocols

This section outlines the detailed methodologies for the direct printing of cotton fabric using a print paste formulated with a red pigment like C.I. Pigment Red 22.

Materials and Equipment

- Fabric: 100% Cotton, scoured and bleached
- Pigment: C.I. Pigment Red 22 (or other suitable red pigment dispersion)
- Binder: Acrylic-based binder emulsion
- Thickener: Synthetic thickener (e.g., polyacrylate-based)
- Fixer (optional): Cross-linking agent to enhance fastness
- Softener (optional): To improve the hand-feel of the printed area
- Deionized Water
- Laboratory Balance
- Mechanical Stirrer
- Screen Printing Frame and Squeegee
- Drying Oven
- Curing Machine (Heat Press or Stenter)
- Spectrophotometer (for color measurement)
- Crockmeter (for rubbing fastness testing)
- Launderometer (for wash fastness testing)
- Light Fastness Tester

Preparation of the Print Paste

A typical formulation for a red pigment print paste is provided in the table below. The exact percentages may be adjusted based on the desired color depth and fabric type.

Table 2: Typical Formulation of a Red Pigment Print Paste

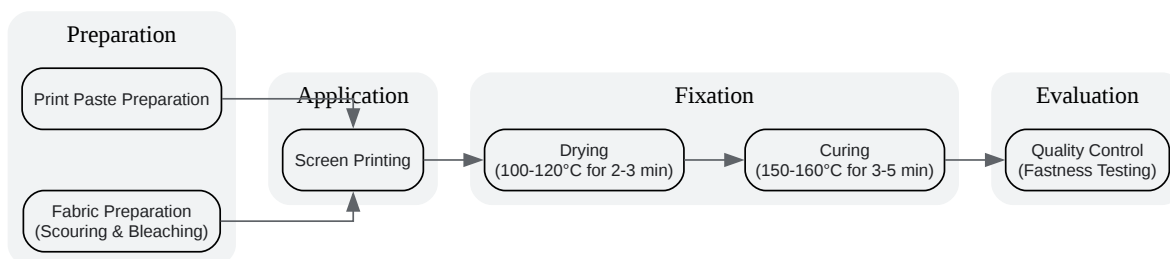
Component	Percentage (%)	Purpose	Source(s)
Red Pigment Dispersion	2.0 - 5.0	Colorant	[2]
Binder	10.0 - 20.0	Adhesion of pigment to fabric	[2][11]
Thickener	1.5 - 2.5	Provides viscosity for sharp prints	[2]
Fixer (optional)	1.0 - 2.0	Improves wash and rub fastness	[11]
Softener (optional)	1.0 - 2.0	Improves hand-feel	[12]
Deionized Water	To make 100	Vehicle for the paste components	[13]

Protocol:

- Weigh the required amount of thickener and slowly add it to the deionized water while stirring continuously with a mechanical stirrer until a smooth, viscous paste is formed.
- In a separate container, weigh the red pigment dispersion, binder, fixer (if used), and softener (if used).
- Slowly add the mixture from step 2 to the thickener paste while stirring continuously.
- Continue stirring for 15-20 minutes to ensure a homogenous print paste.
- Allow the paste to sit for at least 30 minutes to de-aerate before use.

Direct Printing Process

The following workflow outlines the steps for applying the red pigment paste to the fabric.



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Caption: Experimental workflow for direct pigment printing on fabric.

Protocol:

- Fabric Preparation: Ensure the cotton fabric is properly scoured and bleached to remove any impurities that might interfere with print quality and adhesion.
- Printing:
 - Place the prepared fabric on a flat, padded printing table.
 - Position the screen printing frame with the desired design onto the fabric.
 - Apply a line of the red pigment paste along one edge of the screen.
 - Use a squeegee to draw the paste across the screen with firm, even pressure. This forces the paste through the open areas of the screen onto the fabric.
 - Lift the screen carefully to avoid smudging the print.
- Drying: Immediately after printing, dry the fabric in an oven at 100-120°C for 2-3 minutes to remove water from the print paste.[2]

- **Curing:** Transfer the dried fabric to a curing machine and heat at 150-160°C for 3-5 minutes. [11] This step is crucial for the polymerization of the binder, which permanently fixes the pigment to the fabric.
- **Final Product:** The printed fabric is ready for performance evaluation after cooling.

Performance Evaluation

The quality of the printed fabric is assessed based on its color characteristics and fastness properties.

Color Measurement

The color yield and shade of the printed fabric can be quantitatively measured using a spectrophotometer. The color strength (K/S value) and CIE Lab* values provide objective data for color consistency and matching.

Fastness Properties

The durability of the print is evaluated through standardized fastness tests. The results are typically graded on a scale of 1 to 5, with 5 representing the best performance.

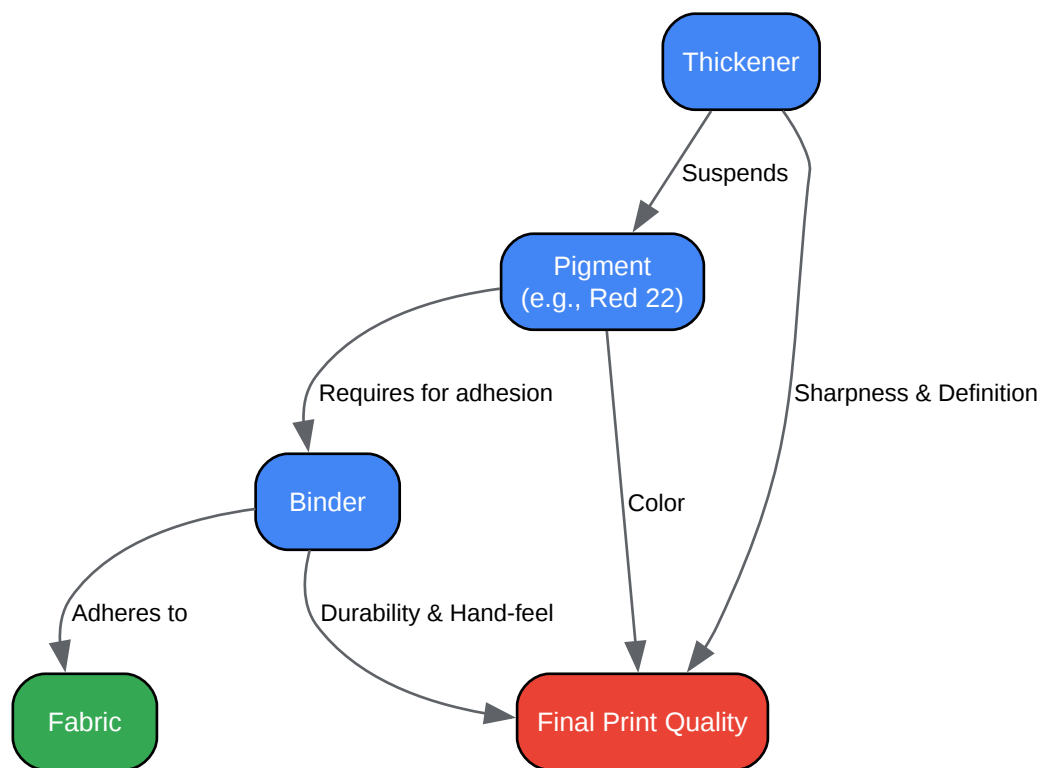
Table 3: Typical Fastness Performance of Red Pigment Prints on Cotton

Fastness Test	Standard Method	Typical Rating (1-5)
Wash Fastness	ISO 105-C06	4
Rubbing Fastness (Dry)	ISO 105-X12	4
Rubbing Fastness (Wet)	ISO 105-X12	3
Light Fastness	ISO 105-B02	5-6 (on a 1-8 scale)

Note: The actual fastness ratings can vary depending on the specific formulation of the print paste, the depth of the shade, and the curing conditions.

Logical Relationship of Print Paste Components

The components of the print paste are interconnected and each plays a critical role in the final quality of the print. The following diagram illustrates these relationships.



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